

Essential Safety and Operational Guide for Handling Tetraoctylammonium Hydroxide

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Compound of Interest

Compound Name: Tetraoctylammonium hydroxide

Cat. No.: B092435

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For researchers, scientists, and drug development professionals, the safe handling of potent chemicals is paramount. This guide provides essential, immediate safety and logistical information for **Tetraoctylammonium hydroxide**, including detailed operational and disposal plans to ensure laboratory safety and compliance.

Chemical Identifier and Properties

Property	Value
Chemical Name	Tetraoctylammonium hydroxide
CAS Number	17756-58-0
Molecular Formula	C ₃₂ H ₆₉ NO
Molecular Weight	483.90 g/mol
Appearance	Colorless to light yellow liquid
Primary Hazards	Corrosive

Source: PubChem[1], Sigma-Aldrich, Chem-Impex[2]

Hazard Identification and Classification

Tetraoctylammonium hydroxide is a hazardous chemical that requires careful handling. The GHS classification is as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Acute Toxicity (Oral)	3	H301: Toxic if swallowed
Acute Toxicity (Dermal)	3	H311: Toxic in contact with skin
Acute Toxicity (Inhalation)	3	H331: Toxic if inhaled
Flammable Liquids	2	H225: Highly flammable liquid and vapor (for solutions in methanol)
Specific Target Organ Toxicity (Single Exposure)	1	H370: Causes damage to organs (Eyes, Central Nervous System)

Source: PubChem[1], Sigma-Aldrich, ECHEMI[3]

The signal word for this chemical is Danger.[1]

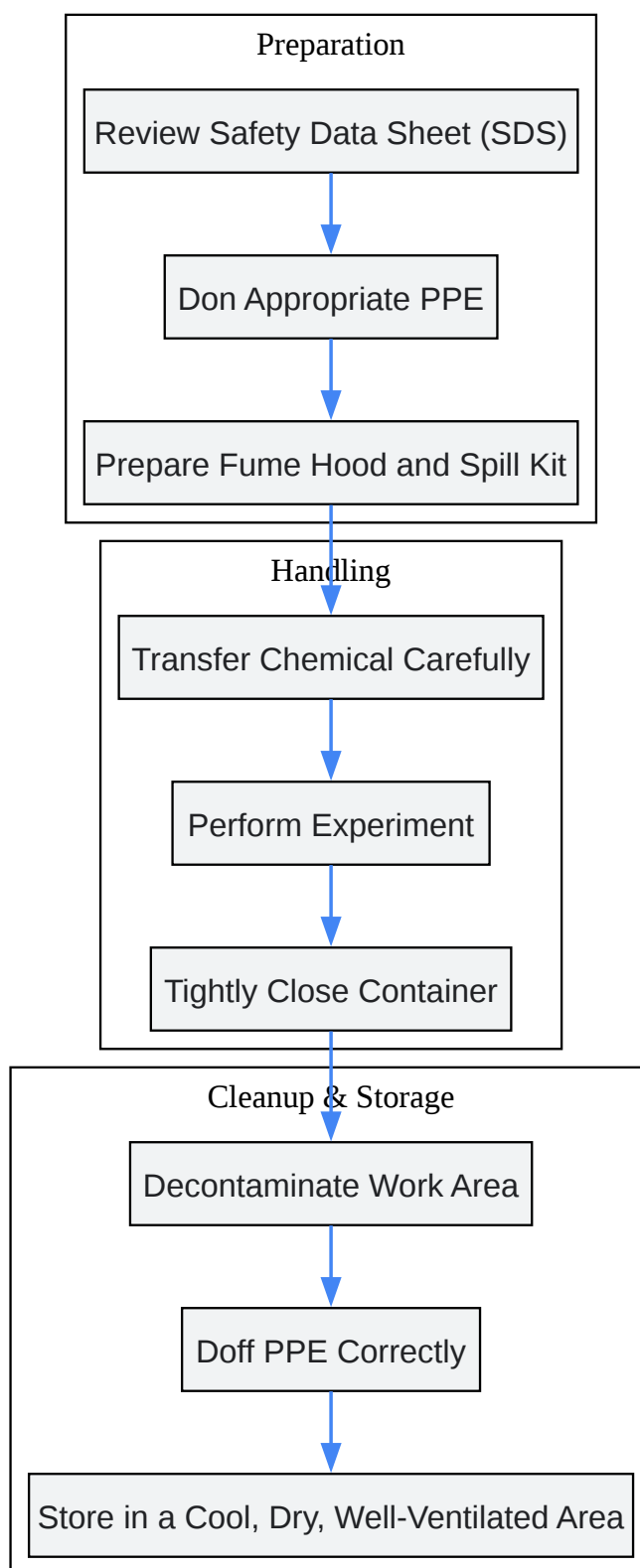
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Tetraoctylammonium hydroxide**.

Protection Type	Specification
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge (e.g., ABEK) is required when vapors or aerosols may be generated. All work should be conducted in a certified chemical fume hood.[4]
Eye/Face Protection	Chemical safety goggles and a full-face shield (minimum 8-inch) are required.[4]
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile rubber with a minimum layer thickness of 0.11 mm) inspected before use.[4]
Skin and Body Protection	A flame-retardant, antistatic lab coat over personal clothing, along with a chemical-resistant apron and closed-toe shoes, must be worn.[4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Tetraoctylammonium hydroxide** is crucial for safety.



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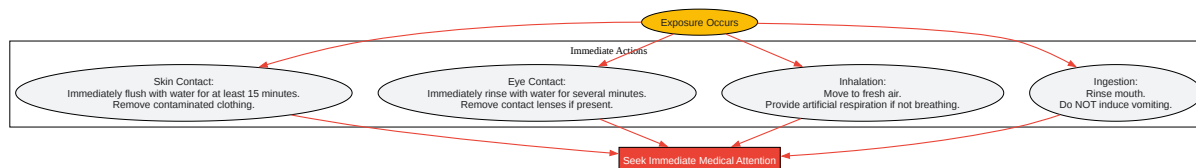
Caption: Workflow for Safely Handling **Tetraoctylammonium Hydroxide**.

Experimental Protocol

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before commencing any work.
 - Ensure a certified chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are accessible within a 10-second travel time.[\[4\]](#)
 - Assemble all necessary materials and a spill kit before handling the chemical.
- Handling:
 - Don all required personal protective equipment as specified in the table above.
 - Conduct all manipulations of **Tetraoctylammonium hydroxide** within the chemical fume hood to minimize inhalation exposure.[\[4\]](#)
 - Ground/bond the container and receiving equipment to prevent static discharge, especially for solutions in flammable solvents like methanol.
 - Avoid contact with skin, eyes, and clothing.[\[5\]](#)
 - Keep the container tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated area, away from heat and sources of ignition. The recommended storage temperature is 2-8°C.[\[2\]](#)
 - Store locked up and away from incompatible materials such as strong acids and oxidizing agents.[\[4\]](#)
 - Keep in the original, tightly sealed container.[\[6\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.



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Caption: Emergency Response for **Tetraoctylammonium Hydroxide** Exposure.

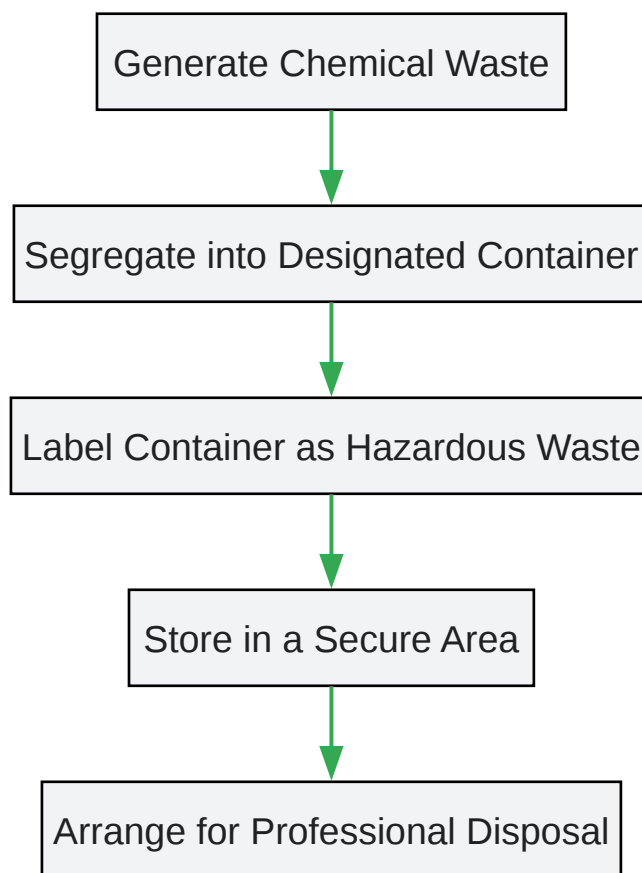
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep them comfortable for breathing. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[7][8]

Disposal Plan

Proper disposal of **Tetraoctylammonium hydroxide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste **Tetraoctylammonium hydroxide** and contaminated materials in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams.[4]
- Disposal Procedure:
 - Dispose of the chemical waste through an approved waste disposal plant.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.[8]



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Caption: Step-by-Step Chemical Waste Disposal Workflow.

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